

β-Ethynylserine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	beta-Ethynylserine	
Cat. No.:	B1218548	Get Quote

Introduction

β-Ethynylserine (βES) is a non-canonical amino acid that has garnered significant attention in chemical biology and drug development. As a structural analog of L-threonine, it serves as a valuable tool for probing and manipulating biological systems. Its terminal alkyne group provides a bioorthogonal handle for "click" chemistry, enabling the specific labeling and tracking of newly synthesized proteins.[1][2] Furthermore, its role as an antimetabolite of L-threonine suggests potential applications in antimicrobial and therapeutic agent development.[3][4] This technical guide provides a comprehensive overview of the structure, properties, synthesis, and biological applications of β-ethynylserine, with a focus on experimental protocols and data for researchers in the field.

Structure and Properties

β-Ethynylserine, systematically named (2S,3R)-2-amino-3-hydroxypent-4-ynoic acid, is a chiral molecule with two stereocenters.[5] Its structure features a terminal alkyne group, which is key to its utility in bioorthogonal chemistry.

Physical and Chemical Properties

A summary of the key physical and chemical properties of β -ethynylserine is presented in Table 1. While experimental pKa values are not readily available in the literature, computed values provide an estimation of its acidic and basic properties.



Property	Value	Source
Molecular Formula	C ₅ H ₇ NO ₃	[5]
Molecular Weight	129.11 g/mol	[5]
IUPAC Name	(2S,3R)-2-amino-3- hydroxypent-4-ynoic acid	[5]
CAS Number	65207-64-9	[5]
Appearance	Off-white to light yellow solid	[6]
Solubility	Water: 35 mg/mL (271.09 mM); DMSO: 2 mg/mL (15.49 mM)	[6]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	[6]
Computed XLogP3	-3.9	[5]
Computed pKa (strongest acidic)	3.56	PubChem (Computed)
Computed pKa (strongest basic)	7.95	PubChem (Computed)

Biosynthesis

The natural biosynthesis of β -ethynylserine has been elucidated in the bacterium Streptomyces cattleya.[7] It is a multi-step enzymatic pathway that starts from the common amino acid L-lysine. The key enzymes involved in this pathway are encoded by the bes gene cluster.

Biosynthetic Pathway of β-Ethynylserine

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